

2',3'-Dichloro-2,2,2-trifluoroacetophenone molecular weight

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Compound of Interest

Compound Name: 2',3'-Dichloro-2,2,2-trifluoroacetophenone

Cat. No.: B1325217

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An In-depth Technical Guide to 2',3'-Dichloro-2,2,2-trifluoroacetophenone

This technical guide provides a detailed overview of the chemical and physical properties of **2',3'-Dichloro-2,2,2-trifluoroacetophenone**, catering to researchers, scientists, and professionals in drug development.

Chemical Identity and Molecular Weight

2',3'-Dichloro-2,2,2-trifluoroacetophenone is an aromatic ketone. Its molecular structure consists of a phenyl ring substituted with two chlorine atoms at the 2' and 3' positions and a trifluoroacetyl group. The molecular weight of this compound has been computationally determined to be 243.01 g/mol .[\[1\]](#)

A logical diagram illustrating the key identifiers and molecular formula of the compound is provided below.

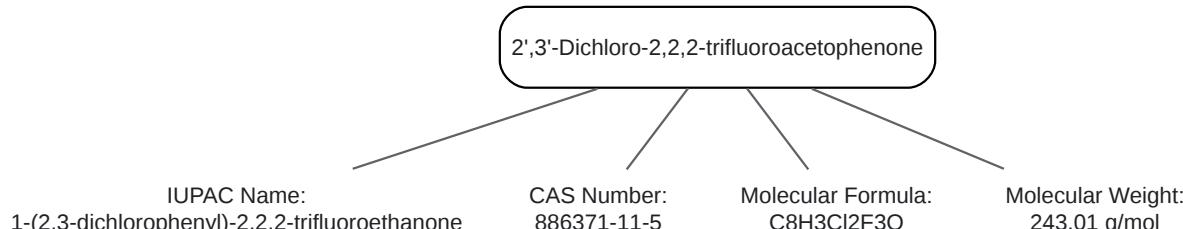


Figure 1. Chemical Identity of 2',3'-Dichloro-2,2,2-trifluoroacetophenone

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Figure 1. Chemical Identity Diagram

Physicochemical Properties

A summary of the key computed physical and chemical properties of **2',3'-Dichloro-2,2,2-trifluoroacetophenone** is presented in the table below. These properties are essential for understanding its behavior in chemical reactions and biological systems.

Property	Value	Source
Molecular Weight	243.01 g/mol	Computed by PubChem 2.1[1]
Molecular Formula	C8H3Cl2F3O	PubChem[1]
IUPAC Name	1-(2,3-dichlorophenyl)-2,2,2-trifluoroethanone	Computed by LexiChem 2.6.6[1]
CAS Number	886371-11-5	EPA DSSTox[1]
Monoisotopic Mass	241.9513046 Da	Computed by PubChem 2.1[1]
Topological Polar Surface Area	17.1 Å ²	Computed by Cactvs 3.4.6.11[1]
Heavy Atom Count	14	Computed by Cactvs 3.4.6.11[1]
Hydrogen Bond Donor Count	0	Computed by Cactvs 3.4.6.11[1]
Hydrogen Bond Acceptor Count	1	Computed by Cactvs 3.4.6.11[1]
Rotatable Bond Count	1	Computed by Cactvs 3.4.6.11[1]
XLogP3-AA	4	Computed by XLogP3 3.0[1]

Experimental Data and Protocols

Detailed experimental protocols, including synthesis methods, signaling pathway involvement, and specific biological activities for **2',3'-Dichloro-2,2,2-trifluoroacetophenone**, are not readily available in the public domain literature based on the performed search.

It is important to distinguish this compound from its isomer, 3',5'-Dichloro-2,2,2-trifluoroacetophenone (CAS No. 130336-16-2). Extensive literature exists for the 3',5'-dichloro isomer, which is a well-documented key intermediate in the synthesis of several veterinary active pharmaceutical ingredients (APIs) such as Fluralaner, Lotilaner, and Afoxolaner, as well as various agrochemicals.^{[2][3][4][5][6]} Methodologies for the synthesis of the 3',5'-dichloro isomer often involve Grignard reactions with trifluoroacetic anhydride or reactions with ethyl trifluoroacetate.^{[4][5][7]}

Due to the lack of specific experimental workflows for the 2',3'-dichloro isomer, a corresponding visualization cannot be provided at this time.

Safety and Classification

Information regarding the specific hazards and toxicity of **2',3'-Dichloro-2,2,2-trifluoroacetophenone** is limited. As a fluorinated organic compound, it should be handled with appropriate laboratory safety precautions, including the use of personal protective equipment (PPE) and handling within a well-ventilated fume hood. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from a commercial supplier.

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References

- 1. 2',3'-Dichloro-2,2,2-trifluoroacetophenone | C8H3Cl2F3O | CID 24726838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. nbino.com [nbino.com]

- 4. Process For The Preparation Of 3,5 Dichloro 2,2,2 [quickcompany.in]
- 5. WO2021240331A1 - Process for the preparation of 3,5-dichloro-2,2,2-trifluoroacetophenone - Google Patents [patents.google.com]
- 6. nbino.com [nbino.com]
- 7. 3',5'-DICHLORO-2,2,2-TRIFLUOROACETOPHENONE synthesis - chemicalbook [chemicalbook.com]
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